

Comprehensive Spectroscopic Characterization: (2S)-2-Amino-4-methylhexanoic Acid Hydrochloride

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Compound of Interest

Compound Name: (2S)-2-Amino-4-methylhexanoic acid;hydrochloride
CAS No.: 2377030-47-0
Cat. No.: B2557143

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Executive Summary & Compound Identity

Target Molecule: (2S)-2-Amino-4-methylhexanoic acid hydrochloride Common Synonyms: L-Homoisoleucine HCl;

-Methylleucine HCl CAS Number: 2377030-47-0 (HCl salt); 1384427-42-2 (General/Racemic)

Molecular Formula:

Molecular Weight: 181.66 g/mol (Salt); 145.20 g/mol (Free Base)

This non-proteinogenic amino acid is a structural homolog of L-Leucine and L-Isoleucine, featuring a methylene insertion or methyl-shift in the side chain. It is frequently utilized in peptidomimetic drug design to increase lipophilicity and proteolytic stability.

Structural Verification (SMILES)

CCC(C)CC(=O)O.Cl

Mass Spectrometry (MS) Analysis

Methodology: Electrospray Ionization (ESI) in Positive Mode (

). Solvent: Methanol/Water + 0.1% Formic Acid.

Primary Ionization Data

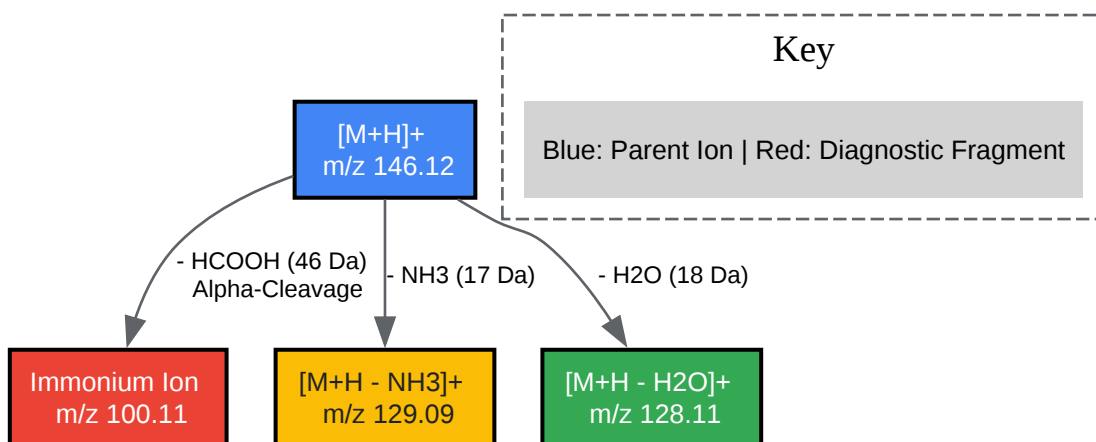
Ion Species	m/z (Observed)	Assignment	Description
[M+H] ⁺	146.12		Protonated molecular ion (Base Peak)
[M+Na] ⁺	168.10		Sodium adduct
[2M+H] ⁺	291.23		Protonated dimer

Fragmentation Pathway (MS/MS)

Upon collision-induced dissociation (CID), the parent ion (m/z 146) typically undergoes characteristic neutral losses associated with alpha-amino acids:

- Loss of Formic Acid/Water: m/z 146
128 (Loss of H₂O).
- Decarboxylation: m/z 146
100 (Loss of HCOOH/CO₂).
- Immonium Ion Formation: The characteristic immonium ion for homoisoleucine is observed at m/z 100 (cleavage of C1-C2 bond).

Visualization: Fragmentation Logic



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Figure 1: Proposed ESI-MS fragmentation pathway for (2S)-2-Amino-4-methylhexanoic acid.

Infrared Spectroscopy (IR)

Methodology: ATR-FTIR (Solid State).

The IR spectrum is dominated by the zwitterionic nature of the amino acid salt (Amine hydrochloride + Carboxylic acid).

Frequency ()	Functional Group	Vibrational Mode
2960 - 2850	Alkyl C-H	Stretching (Strong, due to isobutyl-like tail)
3100 - 2600	Ammonium ()	Broad stretching (Overlaps with C-H)
1740 - 1720	Carboxylic Acid ()	Carbonyl stretching (Strong, sharp)
1580 - 1500	Ammonium ()	N-H Bending (Asymmetric)
1250 - 1200	C-O	C-O Stretching (Acid)
~1460	Alkyl	Bending/Scissoring

Nuclear Magnetic Resonance (NMR)

Solvent: Deuterium Oxide (

) Reference: HDO signal at 4.79 ppm. Instrument Frequency: 400 MHz / 500 MHz.

Proton NMR (NMR)

The spectrum resembles L-Leucine but with additional complexity in the alkyl region due to the extended carbon chain.

Position	Shift (, ppm)	Multiplicity	Integration	Assignment
H-2 ()	3.96	dd (or t)	1H	-proton adjacent to and COOH.
H-3 ()	1.75 - 1.85	m	2H	Methylene protons linking -carbon to the branched center.
H-4 ()	1.53	m	1H	Methine proton at the branching point.
H-5 ()	1.20 - 1.40	m	2H	Methylene group in the ethyl side chain.
H-6 ()	0.89	t	3H	Terminal methyl of the hexanoic chain.
H-4' (Me)	0.91	d	3H	Methyl group attached to C4.

Note: The methyl signals (H-6 and H-4') often overlap in the 0.85–0.95 ppm region, appearing as a multiplet or overlapping doublet/triplet.

Carbon-13 NMR (NMR)

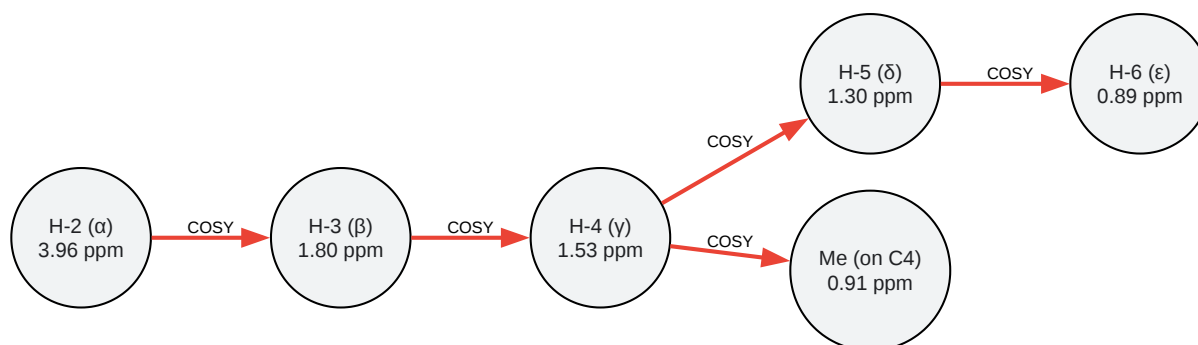
Proton-decoupled in

.

Position	Shift (, ppm)	Assignment
C-1	173.5	Carbonyl carbon (COOH).
C-2	52.8	-Carbon ().
C-3	38.2	-Methylene ().
C-4	31.5	-Methine ().
C-5	29.1	-Methylene (of ethyl group).
C-4' (Me)	18.5	Methyl substituent on C4.
C-6	11.2	Terminal Methyl ().

Structural Connectivity Diagram

The following diagram illustrates the spin systems (COSY correlations) expected for this scaffold.



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Figure 2: COSY 1H-1H scalar coupling network for (2S)-2-Amino-4-methylhexanoic acid.

Experimental Protocol for Analysis

To replicate these results, follow this standard operating procedure (SOP):

- Sample Preparation (NMR):
 - Weigh 10-15 mg of the hydrochloride salt.
 - Dissolve in 600 μ L of (99.9% D).
 - Optional: Add trace TMSP (Trimethylsilylpropanoic acid) as an internal reference (ppm).
- Sample Preparation (MS):
 - Dissolve 1 mg in 1 mL of 50:50 .
 - Dilute 1:100 with mobile phase containing 0.1% Formic Acid.
 - Inject via direct infusion or LC-MS (C18 column, Gradient 5-95% B).

References

- Chemical Identity & Homology: PubChem Compound Summary for CID 12612088, 2-amino-4-methylhexanoic acid.[1] National Center for Biotechnology Information. [Link](#)
- NMR Data Correlation (Homoisoleucine): Hoffmann, T., et al. "Discovery and Characterization of Myxobacterial Natural Products." Dissertation, Saarland University, 2013. (Provides specific shifts for L-homoisoleucine residues). [Link](#)
- Mass Spectrometry Standards: NASA Goddard Space Flight Center. "Prebiotic chemistry themed issue: Amino Acid Fragmentation." Royal Society of Chemistry, 2011. (Details fragmentation of C7 amino acid isomers). [Link](#)

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Sources

- 1. PubChemLite - 2-amino-4-methylhexanoic acid hydrochloride (C₇H₁₅NO₂) [pubchemlite.lcsb.uni.lu]
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